

# 5-Hydroxymethyltubercidin: A Potent Broad-Spectrum Antiviral Agent

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## Compound of Interest

Compound Name: 5-Hydroxymethyltubercidin

Cat. No.: B1199410

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A detailed comparison of the antiviral efficacy and mechanism of action of **5-Hydroxymethyltubercidin** (HMTU) against a range of RNA viruses, with a focus on its advantages over existing therapies such as remdesivir.

For Immediate Release

Researchers and drug development professionals now have access to a comprehensive guide on the antiviral properties of **5-Hydroxymethyltubercidin** (HMTU), a promising nucleoside analog. This guide provides a detailed analysis of HMTU's potent activity against a variety of RNA viruses, including coronaviruses and flaviviruses, and offers a direct comparison with the well-known antiviral drug, remdesivir.

## Broad-Spectrum Antiviral Activity

Studies have demonstrated that HMTU exhibits significant antiviral activity against a wide range of pathogenic RNA viruses. This includes members of the Coronaviridae family, such as Human Coronavirus OC43 (HCoV-OC43) and Human Coronavirus 229E (HCoV-229E), as well as several members of the Flaviviridae family, including Dengue virus, Zika virus, Yellow Fever virus, Japanese Encephalitis virus, and West Nile virus.<sup>[1][2][3]</sup> The potent anti-flavivirus and anti-coronavirus activities of HMTU have been observed at submicromolar levels.<sup>[1][2][3]</sup>

## Comparative Efficacy Against Coronaviruses

To provide a clear benchmark for its antiviral efficacy, HMTU was directly compared to remdesivir, a current standard-of-care antiviral for certain viral infections. The half-maximal effective concentration (EC50) and 50% cytotoxic concentration (CC50) were determined for both compounds in various cell lines.

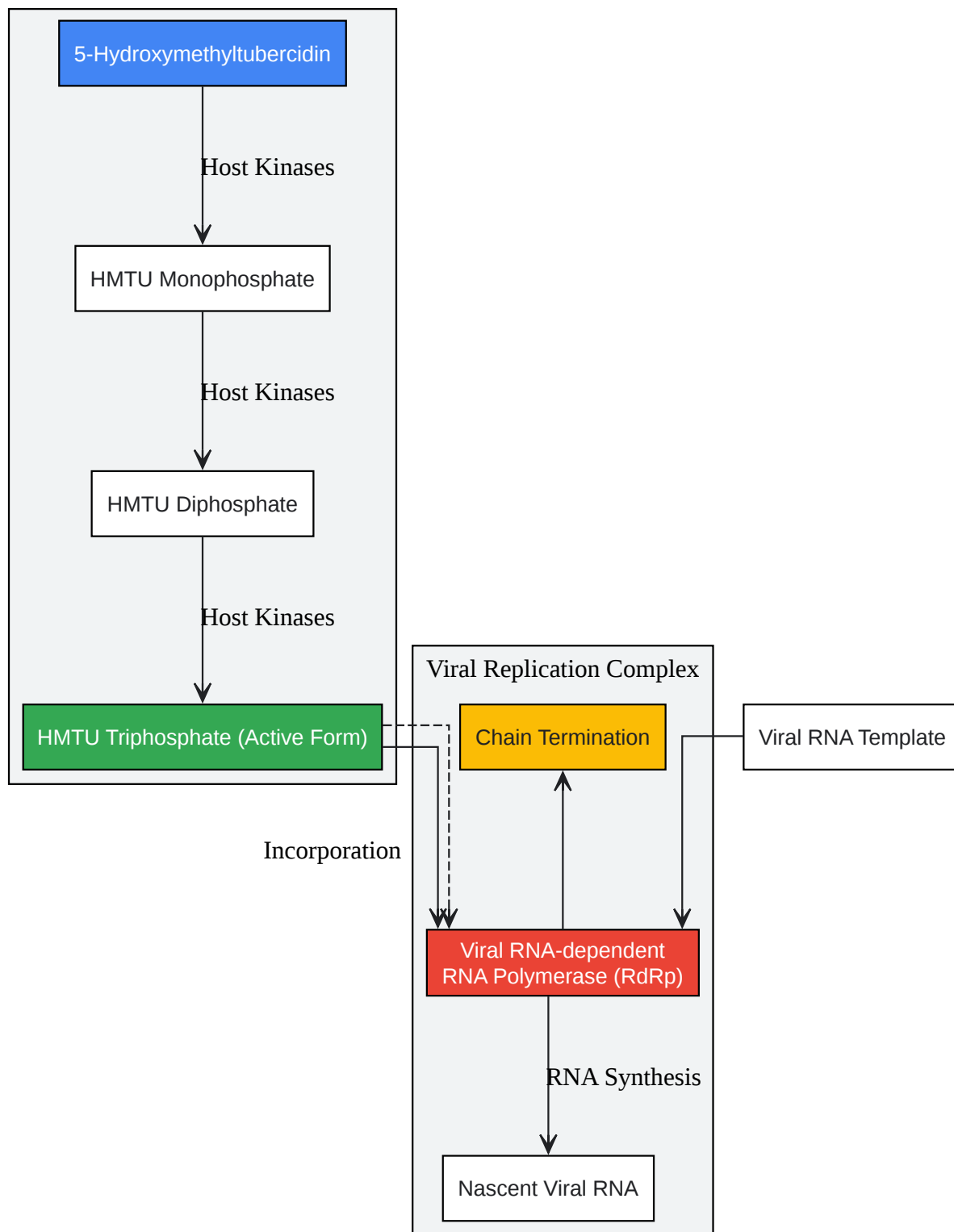
Compound	Virus	Cell Line	EC50 (μM)	CC50 (μM)	Selectivity Index (SI = CC50/EC50)
5-Hydroxymethyltubercidin	HCoV-OC43	MRC-5	0.378 ± 0.023	>50	>132
HCoV-229E	MRC-5	0.528 ± 0.029	>50	>94	
Remdesivir	HCoV-OC43	MRC-5	0.229 ± 0.022	>2.00	>8.7
HCoV-229E	MRC-5	0.071 ± 0.005	>2.00	>28.1	

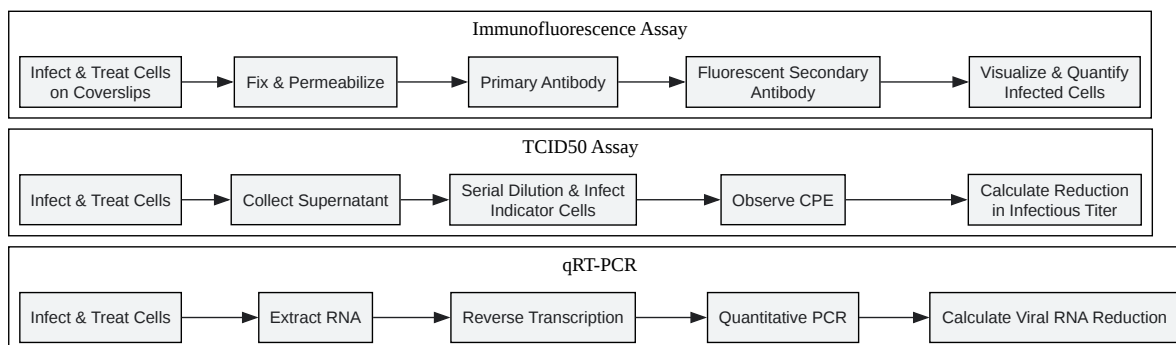
Table 1: Comparative antiviral activity and cytotoxicity of **5-Hydroxymethyltubercidin** and Remdesivir against human coronaviruses in MRC-5 cells.[\[1\]](#)[\[4\]](#)

The data indicates that while remdesivir shows a lower EC50 for HCoV-229E, HMTU demonstrates a significantly higher selectivity index for both HCoV-OC43 and HCoV-229E, suggesting a more favorable safety profile. The CC50 of HMTU in MRC-5 cells was greater than 50 μM, indicating low cytotoxicity.[\[1\]](#)

## Mechanism of Action: Inhibition of Viral RNA-Dependent RNA Polymerase

The primary antiviral mechanism of **5-Hydroxymethyltubercidin** involves the inhibition of the viral RNA-dependent RNA polymerase (RdRp), an essential enzyme for the replication of RNA viruses.





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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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